

# An In-depth Technical Guide to Sodium Hexametaphosphate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: SODIUM  
HEXAMETAPHOSPHATE

Cat. No.: B3428674

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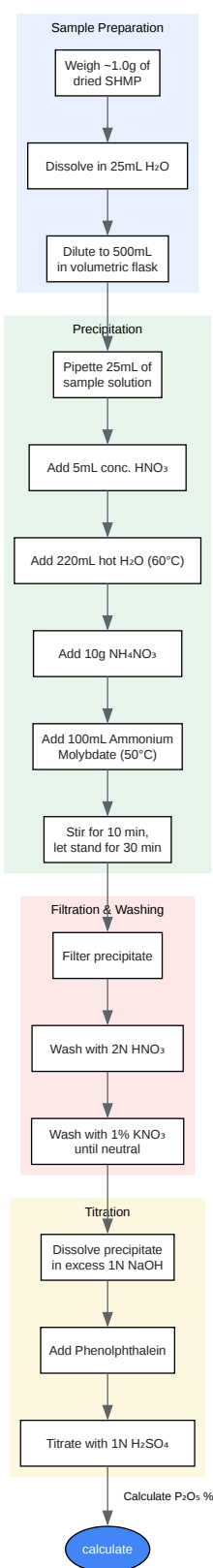
For Researchers, Scientists, and Drug Development Professionals

**Abstract:** **Sodium hexametaphosphate** (SHMP) is a versatile inorganic polymer with a wide range of applications in various scientific and industrial fields. This document provides a comprehensive overview of its core chemical properties, structure, and relevant experimental methodologies. Quantitative data are presented in a structured format for clarity, and key experimental protocols are detailed. Visual diagrams of the chemical structure and an analytical workflow are provided to facilitate understanding.

## Chemical Structure

**Sodium hexametaphosphate** is a salt with the chemical formula  $(\text{NaPO}_3)_6$  or  $\text{Na}_6[(\text{PO}_3)_6]$ .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> Commercially available SHMP is often a mixture of polymeric metaphosphates, more accurately termed sodium polymetaphosphate, of which the hexamer is a primary component.<sup>[5]</sup><sup>[6]</sup> It is a water-soluble polyphosphate glass composed of repeating  $\text{NaPO}_3$  units.<sup>[3]</sup><sup>[7]</sup> The structure is a cyclic hexamer of sodium phosphate.<sup>[6]</sup>

The fundamental structural unit is the metaphosphate anion,  $(\text{PO}_3)^-$ . In **sodium hexametaphosphate**, six of these units polymerize to form a cyclic  $[\text{P}_6\text{O}_{18}]^{6-}$  anion. The sodium cations ( $\text{Na}^+$ ) are associated with the negatively charged oxygen atoms of the phosphate groups.



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